

A Technical Guide to the Molecular Weight of Tetracosane-d50

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Compound of Interest		
Compound Name:	Tetracosane-d50	
Cat. No.:	B106040	Get Quote

This technical guide provides a comprehensive overview of the molecular weight of **tetracosane-d50**, a deuterated isotopologue of tetracosane. It is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds in their work. This document details the compound's molecular properties, the experimental methods for their determination, and the significance of isotopic labeling.

Core Concepts: Isotopes and Molecular Weight

Isotopes are variants of a particular chemical element which differ in neutron number. While they share the same number of protons and electrons, and thus similar chemical properties, their atomic masses differ. Deuterium (²H or D) is a stable isotope of hydrogen with a nucleus containing one proton and one neutron, making it approximately twice as heavy as the common hydrogen isotope, protium (¹H).

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The substitution of hydrogen with deuterium in **tetracosane-d50** results in a significant increase in its molecular weight compared to the non-labeled tetracosane. This mass difference is fundamental to its application in various analytical techniques.

Quantitative Data Summary

The molecular and physical properties of tetracosane and its deuterated form, **tetracosane-d50**, are summarized in the table below for easy comparison.



Property	Tetracosane	Tetracosane-d50
Molecular Formula	C24H50[1][2][3]	C24D50 or CD3(CD2)22CD3[4][5]
Molecular Weight (g/mol)	338.65[3][6], 338.7[2]	388.96[4][5][7], 389.0[8]
CAS Number	646-31-1[1][3][6]	16416-32-3[4][5][8]
Melting Point (°C)	49-52[6]	49-52[9][10]
Boiling Point (°C)	391[6]	391[9][10]

Experimental Protocols for Molecular Weight Determination

The precise determination of the molecular weight of **tetracosane-d50** is crucial for its use as an internal standard and for metabolic studies. Gas Chromatography-Mass Spectrometry (GC-MS) is a primary analytical technique for this purpose.

Principle of Mass Spectrometry

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. For a molecule like **tetracosane-d50**, this allows for the precise determination of its molecular weight and the verification of its isotopic purity.

Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI)

Objective: To determine the molecular weight and confirm the identity of tetracosane-d50.

Instrumentation:

- Gas Chromatograph (GC): Equipped with a capillary column suitable for high-molecularweight alkanes (e.g., a non-polar DB-5ms column).
- Mass Spectrometer (MS): A quadrupole, time-of-flight (TOF), or ion trap mass analyzer.
- Ion Source: Electron Ionization (EI) source.



Experimental Workflow:

Caption: Experimental workflow for GC-MS analysis.

Detailed Methodology:

- Sample Preparation:
 - Accurately weigh a small amount of tetracosane-d50.
 - Dissolve the sample in a high-purity volatile organic solvent such as hexane or dichloromethane to a concentration of approximately 10 μg/mL.[10]
 - Transfer the solution to a standard 1.5 mL autosampler vial.[10]
- Gas Chromatography Parameters:
 - Injection: 1 μL of the sample is injected into the GC, typically in splitless mode to maximize sensitivity.[10]
 - Injector Temperature: Set to a high temperature (e.g., 250-300°C) to ensure complete vaporization of the analyte.
 - o Carrier Gas: Helium at a constant flow rate (e.g., 1.2 mL/min).
 - Oven Temperature Program:
 - Initial temperature: Hold at a low temperature (e.g., 60°C) for a few minutes.
 - Ramp: Increase the temperature at a controlled rate (e.g., 10-15°C/min) to a final temperature sufficient to elute **tetracosane-d50** (e.g., 320°C).
 - Final Hold: Maintain the final temperature for several minutes to ensure the compound has completely passed through the column.
- Mass Spectrometry Parameters:

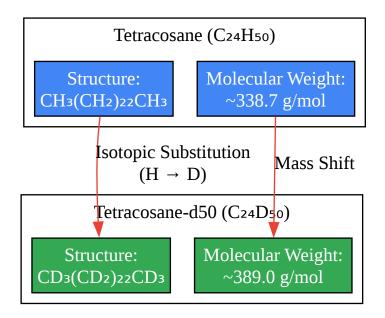


- Ionization Mode: Electron Ionization (EI) at a standard energy of 70 eV.[4] This high energy causes fragmentation, which can be useful for structural confirmation, but the molecular ion should still be observable.
- Mass Analyzer: The analyzer separates the resulting ions based on their mass-to-charge (m/z) ratio.
- Data Acquisition: The detector records the abundance of ions at each m/z value, generating a mass spectrum.

Data Interpretation: The resulting mass spectrum will show a plot of ion abundance versus m/z. The molecular ion peak (M+) for **tetracosane-d50** is expected to be prominent at an m/z value corresponding to its molecular weight (approximately 389). The presence of this peak confirms the molecular weight of the compound. The fragmentation pattern can also be analyzed to confirm the structure of the tetracosane backbone.

The Significance of Deuteration

The replacement of hydrogen with deuterium in organic molecules is a powerful tool in scientific research.



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Caption: Isotopic relationship between Tetracosane and Tetracosane-d50.

Tetracosane-d50 serves several key purposes:

- Internal Standard: In quantitative mass spectrometry, a known amount of tetracosane-d50 can be added to a sample. Because it is chemically identical to tetracosane, it will behave similarly during sample preparation and analysis. However, due to its different mass, it can be distinguished by the mass spectrometer. This allows for accurate quantification of the unlabeled tetracosane in the sample.
- Tracer in Metabolic Studies: Deuterated compounds can be used to trace the metabolic fate
 of molecules in biological systems. By introducing tetracosane-d50, researchers can track
 its absorption, distribution, metabolism, and excretion.
- Mechanistic Studies: The kinetic isotope effect, where the C-D bond is stronger and reacts more slowly than the C-H bond, can be exploited to study reaction mechanisms.

In conclusion, the increased molecular weight of **tetracosane-d50** due to isotopic labeling is the fundamental property that enables its use as a valuable tool in analytical and biomedical research. Accurate determination of this molecular weight, typically by GC-MS, is essential for its effective application.

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